

Molecular weight and formula of "Bis(dodecylthio)dimethylstannane"

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Compound of Interest

Compound Name: *Bis(dodecylthio)dimethylstannane*

Cat. No.: *B1600290*

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An In-depth Technical Guide to Bis(dodecylthio)dimethylstannane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the organotin compound **Bis(dodecylthio)dimethylstannane**, including its chemical properties, synthesis, spectroscopic data, and potential applications. The information is intended for researchers in chemistry, materials science, and drug development.

Core Chemical and Physical Properties

Bis(dodecylthio)dimethylstannane is an organotin compound characterized by a central tin atom bonded to two methyl groups and two dodecylthio groups.^{[1][2]} Its long dodecyl chains give it a notable hydrophobic character.^[1]

Property	Value	Source
IUPAC Name	bis(dodecylsulfanyl)-dimethylstannane	[3] [4] [5]
Synonyms	Dimethylbis(dodecylthio)tin, Stannane, bis(dodecylthio)dimethyl-	[3] [4] [5]
CAS Number	51287-84-4	[2] [3] [4]
Molecular Formula	C ₂₆ H ₅₆ S ₂ Sn	[3] [4] [5]
Molecular Weight	551.6 g/mol	[2] [3] [4]
Physical Description	Liquid	[4]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are key techniques for the structural elucidation and characterization of **Bis(dodecylthio)dimethylstannane**.

Spectroscopic Data	
¹ H NMR	The proton NMR spectrum shows characteristic signals for the methyl protons attached to the tin atom and the protons of the dodecylthio chains. [1]
¹³ C NMR	The carbon NMR spectrum provides signals corresponding to the methyl carbons and the carbons of the dodecyl chains.
¹¹⁹ Sn NMR	Tin-119 NMR is a powerful tool for directly probing the environment of the tin nucleus.
FTIR	Fourier-transform infrared spectroscopy reveals vibrational modes of the molecule, including the Sn-S and Sn-C bonds.

Synthesis of Bis(dodecylthio)dimethylstannane

The most common method for synthesizing **Bis(dodecylthio)dimethylstannane** is through the nucleophilic substitution reaction of dimethyltin dichloride with dodecylthiol. This reaction is typically performed in the presence of a base to neutralize the hydrochloric acid byproduct. An alternative, though less common, approach involves the use of Grignard reagents.

General Experimental Protocol for Synthesis

The following is a generalized protocol for the synthesis of **Bis(dodecylthio)dimethylstannane** based on the reaction of dimethyltin dichloride and dodecylthiol.

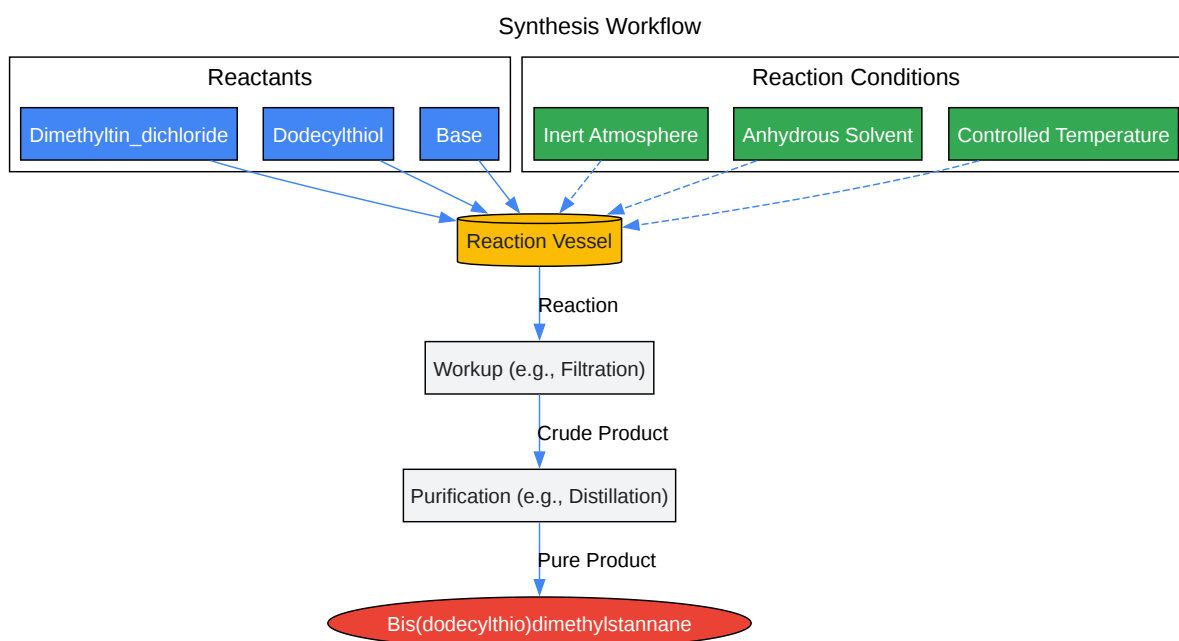
Materials:

- Dimethyltin dichloride
- Dodecylthiol
- A suitable base (e.g., triethylamine, pyridine)
- Anhydrous organic solvent (e.g., toluene, THF)
- Inert gas (e.g., nitrogen, argon)

Procedure:

- In a reaction vessel under an inert atmosphere, dissolve dimethyltin dichloride in the anhydrous organic solvent.
- Add the base to the solution.
- Slowly add a stoichiometric amount of dodecylthiol to the reaction mixture.
- The reaction is typically stirred at a controlled temperature to ensure completion.
- Upon completion, the reaction mixture is worked up to remove the salt byproduct and the solvent. This may involve filtration and evaporation.

- The crude product is then purified, for example, by vacuum distillation or column chromatography, to yield pure **Bis(dodecylthio)dimethylstannane**.



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Caption: A flowchart illustrating the general synthetic workflow for **Bis(dodecylthio)dimethylstannane**.

Potential Applications

Bis(dodecylthio)dimethylstannane has potential applications in several fields, primarily owing to the reactivity of its tin-sulfur bonds and its hydrophobic nature.

Catalysis in Polymerization

Organotin compounds, including dithiostannanes, are known to act as catalysts in various polymerization reactions.^[2] The specific catalytic activity of

Bis(dodecylthio)dimethylstannane would depend on the particular polymerization process.

Antimicrobial Agent

Organotin compounds have been investigated for their antimicrobial properties.^{[6][7][8]} The proposed mechanism of action involves the interaction of the tin atom with proteins and the disruption of biological membranes by the lipophilic alkyl groups.^[3]

General Experimental Protocol for Antimicrobial Activity Testing (Disc Diffusion Method)

This protocol outlines a general procedure for evaluating the antimicrobial activity of **Bis(dodecylthio)dimethylstannane** using the disc diffusion method, adapted from protocols for other organotin compounds.^{[6][7][8]}

Materials:

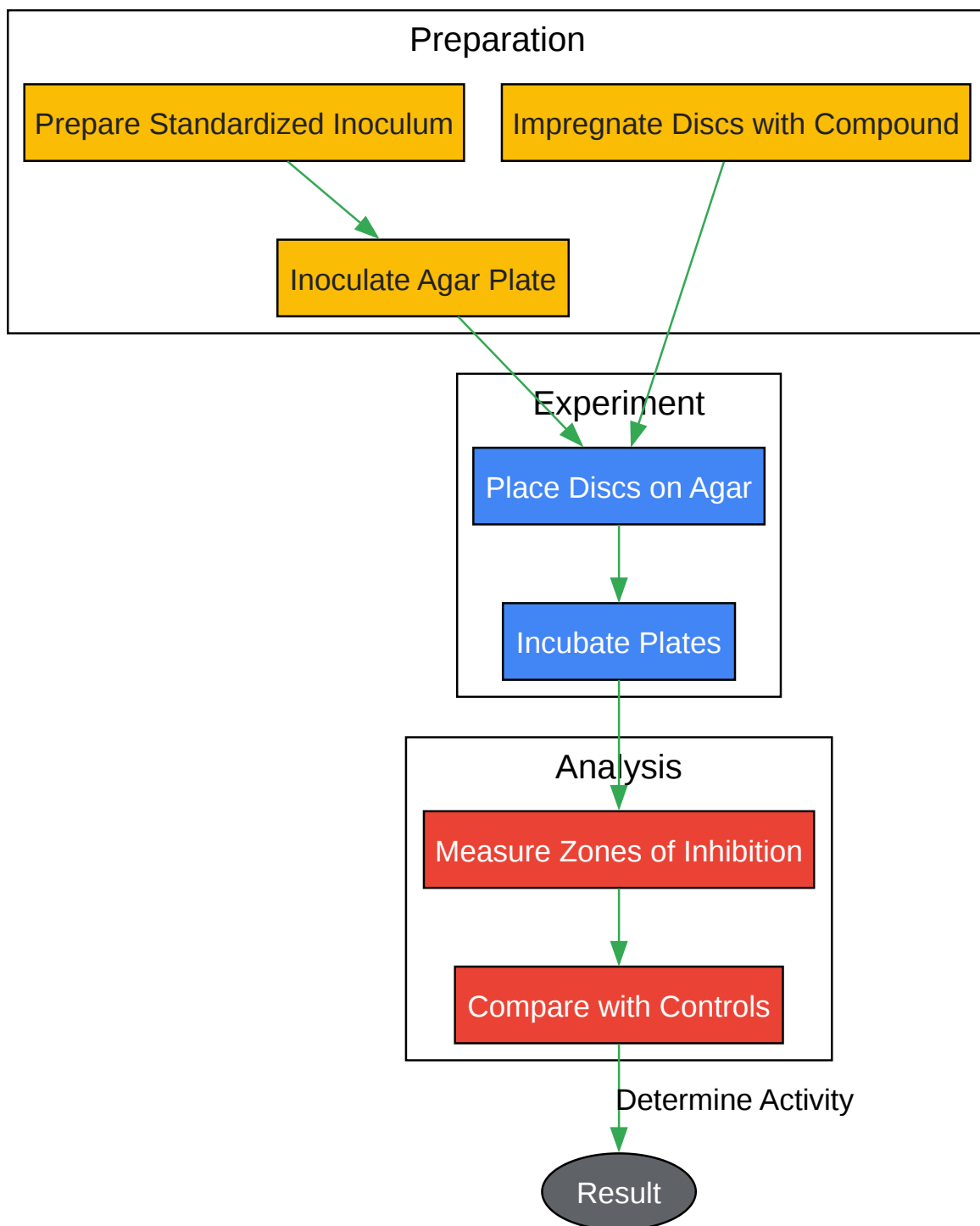
- **Bis(dodecylthio)dimethylstannane**
- Test microorganisms (e.g., bacteria, fungi)
- Appropriate growth medium (e.g., Mueller-Hinton agar for bacteria)
- Sterile filter paper discs
- Positive and negative controls (e.g., a known antibiotic and the solvent used to dissolve the compound)

Procedure:

- Prepare a standardized inoculum of the test microorganism.
- Spread the inoculum evenly onto the surface of an agar plate.

- Impregnate sterile filter paper discs with a known concentration of **Bis(dodecylthio)dimethylstannane**.
- Place the impregnated discs, along with control discs, onto the inoculated agar plate.
- Incubate the plates under appropriate conditions for the test microorganism.
- Measure the diameter of the zone of inhibition around each disc. A larger zone of inhibition indicates greater antimicrobial activity.

Antimicrobial Testing Workflow

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